

Tetrahydrofurfuryl acetate as a safer alternative to traditional polar aprotic solvents

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Compound of Interest

Compound Name: *Tetrahydrofurfuryl acetate*

Cat. No.: *B166781*

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Tetrahydrofurfuryl Acetate: A Safer Alternative to Traditional Polar Aprotic Solvents

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

The pharmaceutical industry is increasingly prioritizing the adoption of greener and safer laboratory practices. A significant area of focus is the replacement of hazardous solvents with more benign alternatives without compromising reaction efficiency. Traditional polar aprotic solvents such as N,N-dimethylformamide (DMF), N,N-dimethylacetamide (DMAc), N-methyl-2-pyrrolidone (NMP), and dimethyl sulfoxide (DMSO) are widely used in drug discovery and development due to their excellent solvating properties. However, their use is associated with significant health and environmental risks, including reproductive toxicity, mutagenicity, and difficulties in disposal.

Tetrahydrofurfuryl acetate (THFA) is emerging as a promising, safer alternative. Derived from renewable resources, this bio-based solvent offers a favorable safety profile and physical properties that make it a suitable replacement in a variety of chemical transformations. This document provides detailed application notes, comparative data, and experimental protocols to facilitate the adoption of THFA in a research and development setting.

Comparative Overview of Physical and Toxicological Properties

A comparative analysis of the physical and toxicological properties of THFA against traditional polar aprotic solvents highlights its potential as a safer alternative. THFA is a colorless liquid with a mild, pleasant odor and is soluble in many organic solvents.[\[1\]](#)[\[2\]](#) The tables below summarize key data points for easy comparison.

Table 1: Physical Properties of **Tetrahydrofurfuryl Acetate** and Traditional Polar Aprotic Solvents

Property	Tetrahydrofurfuryl Acetate (THFA)	N,N-Dimethylformamide (DMF)	N,N-Dimethylacetamide (DMAc)	N-Methyl-2-pyrrolidone (NMP)	Dimethyl Sulfoxide (DMSO)
CAS Number	637-64-9 [3]	68-12-2 [4]	127-19-5 [5]	872-50-4 [6]	67-68-5 [7]
Molecular Weight (g/mol)	144.17 [3]	73.09 [4]	87.12 [8]	99.13 [6]	78.13 [7]
Boiling Point (°C)	194-195 [3]	153 [4]	165 [9]	202 [6]	189 [7]
Melting Point (°C)	N/A	-61 [4]	-20 [9]	-24 [6]	19 [7]
Density (g/mL at 25°C)	1.061 [3]	0.944 [4]	0.937 [9]	1.028 [6]	1.10 [7]
Flash Point (°C)	84 [3]	58 [10]	63 [5]	91 [1]	87 [7]
Solubility in Water	Soluble [11]	Miscible [12]	Miscible [9]	Miscible [6]	Miscible [7]

Table 2: Toxicological Properties and GHS Classifications

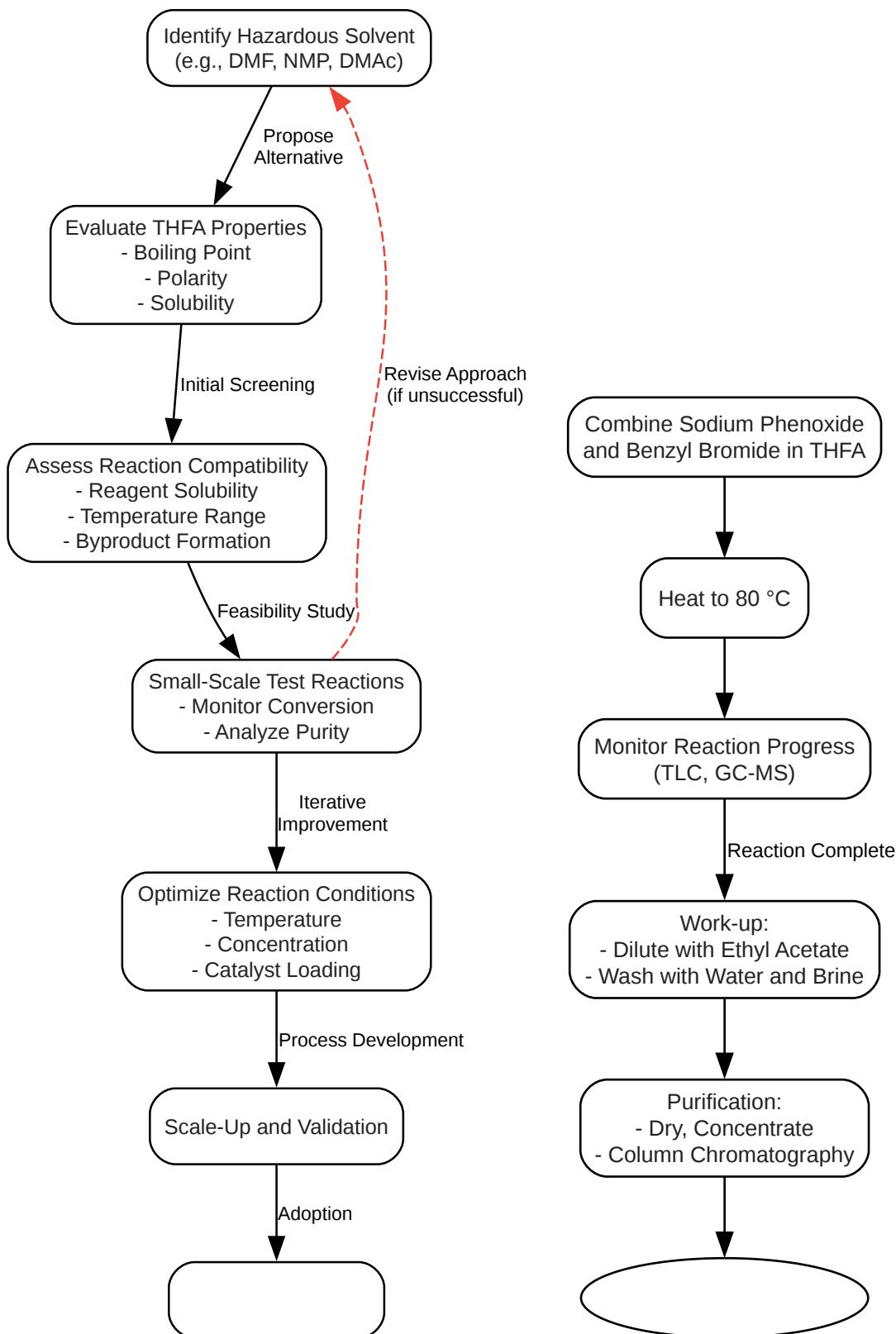
Hazard	Tetrahydrofurfuryl Acetate (THFA)	N,N-Dimethylformamide (DMF)	N,N-Dimethylacetamide (DMAc)	N-Methyl-2-pyrrolidone (NMP)	Dimethyl Sulfoxide (DMSO)
GHS Pictograms	Warning[13]	Danger, Health Hazard, Flammable[1 3]	Danger, Health Hazard[14]	Danger, Health Hazard, Irritant[4]	Warning[15]
Acute Oral Toxicity (LD50, rat) [13]	Harmful if swallowed (Acute Tox. 4) [13]	2800 mg/kg[6]	4400 mg/kg[16]	3914 mg/kg[1]	14500 mg/kg[15]
Reproductive Toxicity	Suspected of damaging fertility (based on metabolite THFA)[1][17]	May damage the unborn child (Repr. 1B)[18]	May damage fertility or the unborn child (Repr. 1B) [19][20]	May damage the unborn child (Repr. 1B)[4][21]	Evidence of reproductive effects in animal studies[22] [23]
Carcinogenicity	Not listed as a carcinogen[4]	Not classifiable as to its carcinogenicity to humans (IARC Group 3)[12]	Not listed as a carcinogen[1 6]	Not listed as a carcinogen[4]	Not listed as a carcinogen[1 5]
Mutagenicity	No information available[4]	Not mutagenic in most standard tests[12]	Not expected to be mutagenic[16]	Not expected to be mutagenic[1]	Not expected to be mutagenic[15]

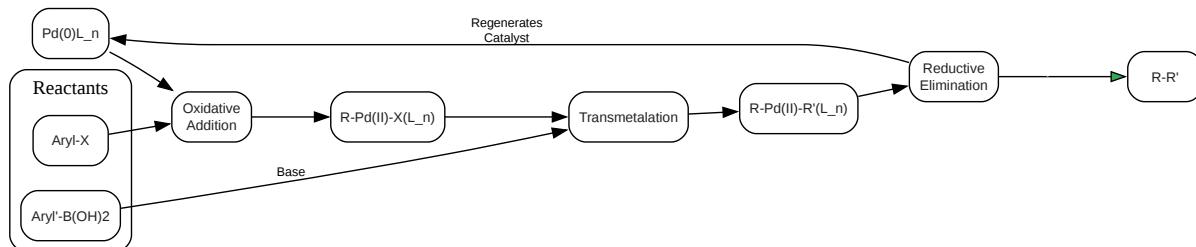
Note: The reproductive toxicity of THFA is inferred from its metabolite, tetrahydrofurfuryl alcohol (THFA), which has been shown to have reproductive and developmental effects in animal

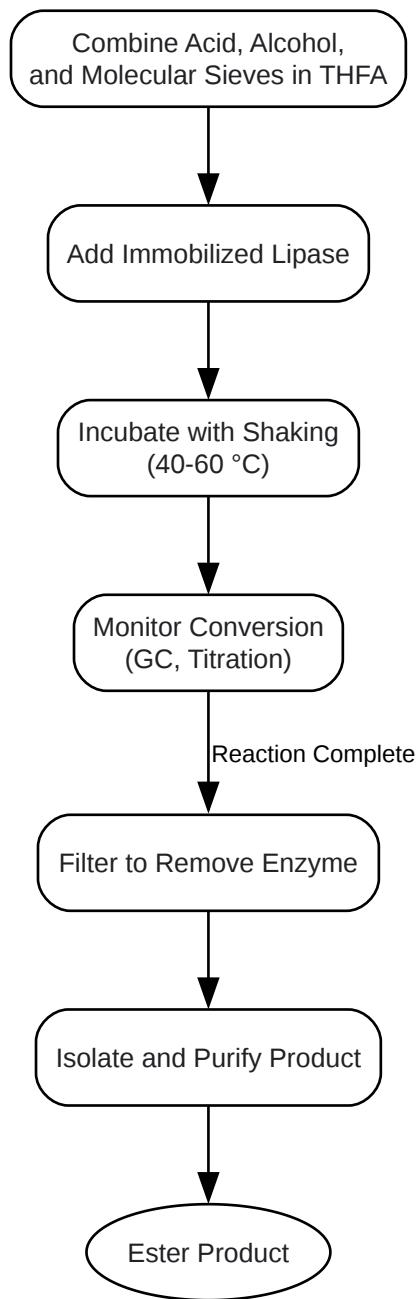
studies.[\[1\]](#)[\[17\]](#)

Logical Workflow for Solvent Replacement

The decision to replace a traditional polar aprotic solvent with a safer alternative like THFA should follow a logical workflow to ensure that reaction performance is maintained or improved. This involves evaluating the physical and chemical properties of the proposed solvent, its compatibility with the reaction conditions, and its impact on reaction kinetics and product purity.







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